

4-Cyanothiazole: A Technical Guide to Safety and Hazards

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Compound of Interest

Compound Name: 4-Cyanothiazole

Cat. No.: B073293

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For Researchers, Scientists, and Drug Development Professionals

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Introduction

4-Cyanothiazole, also known as thiazole-4-carbonitrile, is a heterocyclic organic compound with the molecular formula $C_4H_2N_2S$. It serves as a key intermediate in the synthesis of various pharmaceutical compounds, most notably the antiparasitic agent Thiabendazole.^[1] Its utility in drug development underscores the importance of a thorough understanding of its safety profile and potential hazards to ensure the protection of researchers and laboratory personnel. This guide provides an in-depth overview of the known safety information, toxicological data, and handling precautions for **4-Cyanothiazole**.

Hazard Identification and Classification

4-Cyanothiazole is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to its acute toxicity and irritant properties.^[1]

GHS Classification

The GHS classification for **4-Cyanothiazole** is consistently reported across various sources.[\[1\]](#)
[\[2\]](#)

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

Data sourced from PubChem.[\[1\]](#)

Hazard Pictograms and Signal Word

- Pictogram: GHS07 (Exclamation Mark)[\[2\]](#)
- Signal Word: Warning[\[1\]](#)[\[2\]](#)

Toxicological Properties

While the GHS classification indicates the hazardous nature of **4-Cyanothiazole**, publicly available quantitative toxicological data is limited. Many Safety Data Sheets (SDS) report "no data available" for specific endpoints such as LD50 and LC50 values.[\[3\]](#) The hazard classifications are likely derived from data submitted to regulatory bodies like the European Chemicals Agency (ECHA) or from expert judgment based on the chemical structure and properties of related nitrile and thiazole compounds.

Acute Toxicity

4-Cyanothiazole is classified as harmful by oral, dermal, and inhalation routes of exposure.^[1] Symptoms of exposure may include irritation of the mouth, throat, and respiratory tract.^[4]

Quantitative Data:

Endpoint	Value	Species	Route	Source
LD50 (Lethal Dose, 50%)	No data available	-	Oral	^[3]
LD50 (Lethal Dose, 50%)	No data available	-	Dermal	^[3]
LC50 (Lethal Concentration, 50%)	No data available	-	Inhalation	^[3]

Skin Irritation

The GHS classification indicates that **4-Cyanothiazole** is a skin irritant (Category 2).^[1] This classification is based on the potential to cause reversible inflammatory changes to the skin.

However, it is important to note that a study conducted according to OECD Test Guideline 404 on a substance believed to be **4-Cyanothiazole** concluded that it was not a skin irritant under the experimental conditions. The study observed no erythema or edema on the skin of rabbits after a 4-hour semi-occlusive application. This discrepancy highlights the need for careful evaluation of all available data.

Eye Irritation

4-Cyanothiazole is classified as causing serious eye irritation (Category 2A).^[1] This suggests that contact with the eyes can cause significant, but reversible, damage.

Respiratory Irritation

The compound is also classified as a respiratory irritant (Category 3), indicating that inhalation may cause irritation to the respiratory tract.^[1]

Other Toxicological Endpoints

There is currently no publicly available data on the following toxicological endpoints for **4-Cyanothiazole**:^[3]

- Respiratory or skin sensitization
- Germ cell mutagenicity
- Carcinogenicity
- Reproductive toxicity
- Specific target organ toxicity (repeated exposure)
- Aspiration hazard

Experimental Protocols

Detailed experimental protocols for assessing the key hazards of **4-Cyanothiazole** are based on internationally recognized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).

Acute Dermal Irritation/Corrosion (Based on OECD Guideline 404)

Objective: To determine the potential of a substance to cause reversible (irritation) or irreversible (corrosion) skin damage.

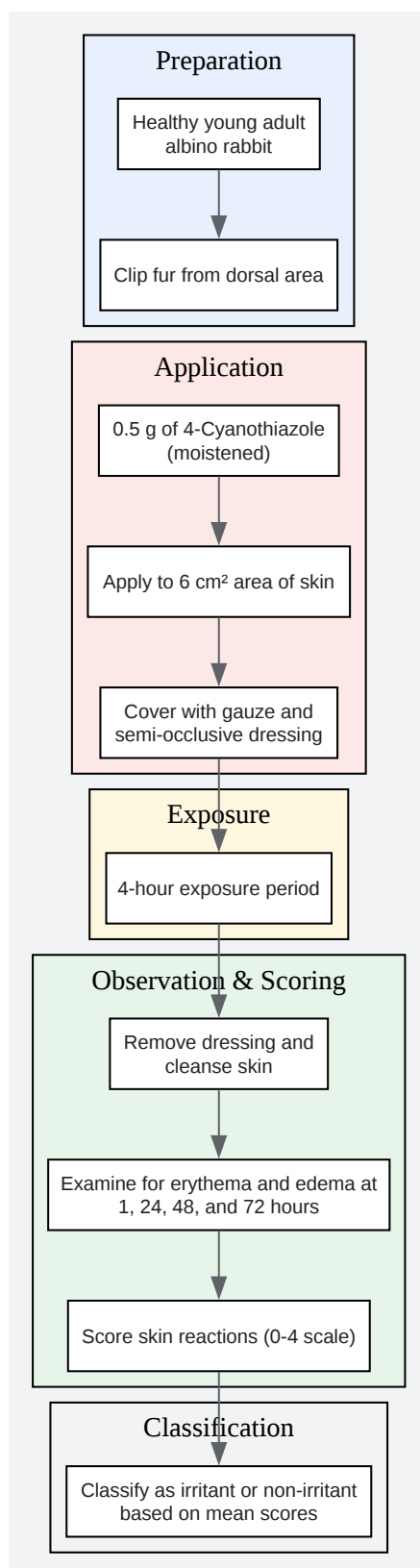
Methodology:

- Test Animal: Healthy young adult albino rabbit.
- Preparation: Approximately 24 hours before the test, the fur on the dorsal area of the trunk is clipped.
- Application: A 0.5 g amount of the solid test substance, moistened with a small amount of a suitable vehicle (e.g., water), is applied to a small area (approx. 6 cm²) of the clipped skin.

The application site is covered with a gauze patch and a semi-occlusive dressing.

- Exposure: The dressing is left in place for 4 hours.
- Observation: After the exposure period, the dressing is removed, and the skin is cleansed of any residual test substance. The skin is then examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
- Scoring: The severity of erythema and edema is scored on a scale of 0 to 4.
- Classification: The classification as an irritant or non-irritant is based on the mean scores for erythema and edema over the observation period.

Experimental Workflow for Acute Dermal Irritation Study



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Caption: Workflow for an acute dermal irritation study based on OECD Guideline 404.

Potential Metabolic Pathways and Mechanism of Toxicity

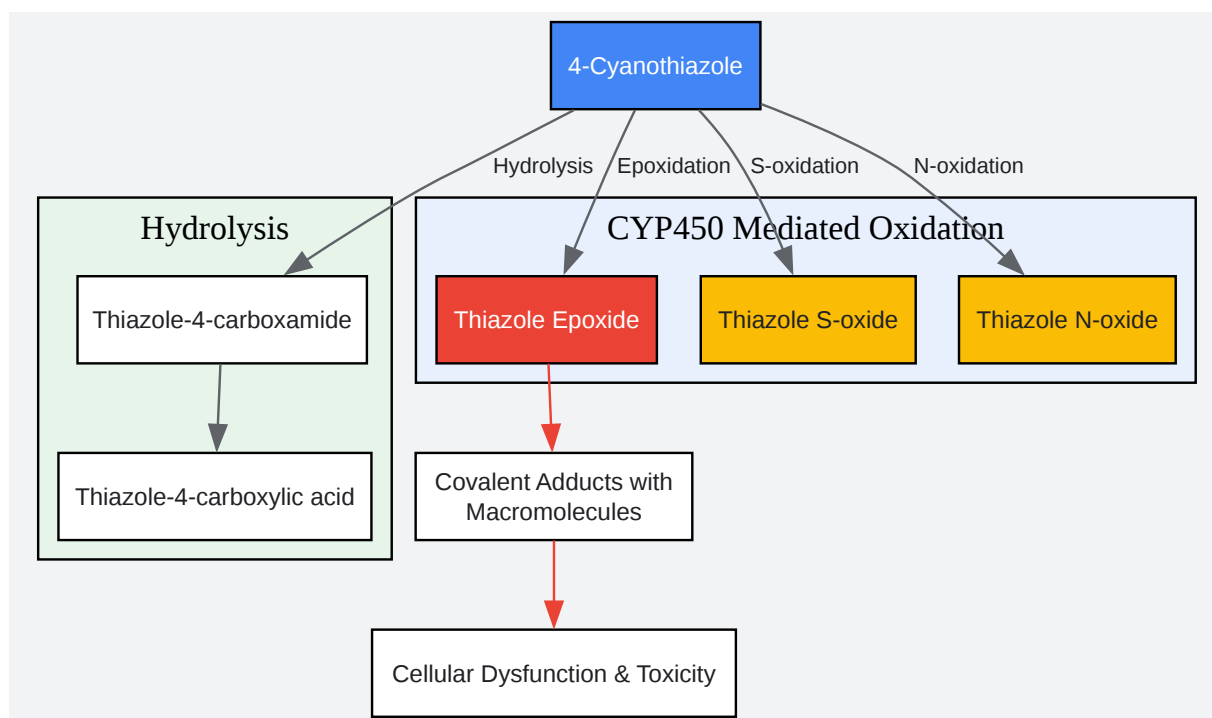
There are no specific studies on the metabolic pathways of **4-Cyanothiazole**. However, based on studies of other thiazole-containing drugs, a hypothetical metabolic pathway can be proposed.^{[5][6][7]} The thiazole ring is susceptible to oxidation by cytochrome P450 (CYP) enzymes in the liver.

Potential metabolic transformations could include:

- Epoxidation: Formation of a reactive thiazole epoxide.
- S-oxidation: Oxidation of the sulfur atom to form a sulfoxide or sulfone.
- N-oxidation: Oxidation of the nitrogen atom.
- Hydrolysis of the nitrile group: The nitrile group can be hydrolyzed to a carboxamide and subsequently to a carboxylic acid.^[8]

The formation of reactive metabolites, such as epoxides, is a potential mechanism of toxicity, as these electrophilic species can covalently bind to cellular macromolecules like proteins and DNA, leading to cellular dysfunction and toxicity.^{[5][6][7]}

Inferred Metabolic Pathway of **4-Cyanothiazole**



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Caption: Inferred metabolic pathway of **4-Cyanothiazole** leading to potential reactive metabolites.

Reactivity and Hazardous Decomposition

Detailed studies on the reactivity and hazardous decomposition products of **4-Cyanothiazole** are not widely available. However, general chemical principles for nitriles and thiazoles apply.

- **Reactivity:** The nitrile group can undergo hydrolysis in the presence of strong acids or bases to form a carboxylic acid.[8] It can also be reduced to an amine.
- **Stability:** The compound is generally stable under recommended storage conditions.[3]
- **Incompatible Materials:** Avoid contact with strong oxidizing agents, strong acids, and strong bases.[3]
- **Hazardous Decomposition Products:** Upon combustion, it may produce toxic gases such as carbon oxides, nitrogen oxides (NO_x), and sulfur oxides.[3]

Safe Handling and Storage

Given the hazardous nature of **4-Cyanothiazole**, strict adherence to safety protocols is essential.

Personal Protective Equipment (PPE)

- Eye Protection: Wear tightly fitting safety goggles or a face shield.[\[3\]](#)
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).[\[3\]](#)
- Skin and Body Protection: Wear a lab coat, and in cases of potential significant exposure, consider impervious clothing.[\[3\]](#)
- Respiratory Protection: Use in a well-ventilated area, preferably in a chemical fume hood. If ventilation is inadequate, a suitable respirator should be worn.[\[3\]](#)

Handling Procedures

- Avoid contact with skin, eyes, and clothing.[\[3\]](#)
- Avoid inhalation of dust or vapors.[\[3\]](#)
- Use non-sparking tools and prevent the build-up of electrostatic charge.[\[3\]](#)
- Wash hands thoroughly after handling.

Storage

- Store in a tightly closed container.[\[3\]](#)
- Keep in a cool, dry, and well-ventilated place.[\[3\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[3\]](#)

First-Aid Measures

In case of exposure, the following first-aid measures should be taken immediately:[\[3\]](#)

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Spill and Disposal Procedures

Spill Response

- Evacuate personnel from the area.
- Ensure adequate ventilation.
- Wear appropriate PPE.
- Avoid generating dust.
- Carefully sweep up the solid material and place it in a suitable, labeled container for disposal.
- Clean the spill area thoroughly with a suitable solvent and then with soap and water.

Disposal

- Disposal of **4-Cyanothiazole** and its containers must be in accordance with local, regional, and national regulations.
- It should be treated as hazardous waste and disposed of by a licensed waste disposal company.^[3]

Conclusion

4-Cyanothiazole is a valuable chemical intermediate with a clear hazard profile that necessitates careful handling. It is classified as acutely toxic via oral, dermal, and inhalation routes, and is an irritant to the skin, eyes, and respiratory system. While quantitative toxicological data is scarce, the available GHS classifications provide a strong basis for implementing robust safety measures. Further research into its metabolic fate and potential for long-term toxicity (mutagenicity, carcinogenicity, reproductive toxicity) would provide a more complete understanding of its safety profile. All personnel handling this compound should be thoroughly trained on its hazards and the appropriate safety precautions to minimize exposure and ensure a safe working environment.

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